

Synthesis of α -D-Glucose-d12: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha*-D-glucose-d12

Cat. No.: B12412515

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of α -D-glucose-d12, a perdeuterated isotopologue of glucose. Deuterated glucose is an invaluable tool in metabolic research, drug development, and clinical diagnostics, primarily utilized as a tracer to elucidate metabolic pathways and as an internal standard for mass spectrometry-based quantification. This document details the challenges associated with the total deuteration of glucose, outlines known methods for partial deuteration, and presents a plausible synthetic strategy for achieving full isotopic labeling.

Properties of Commercially Available Deuterated Glucose

While a detailed public-domain synthesis protocol for α -D-glucose-d12 is not readily available, several suppliers offer this compound. The table below summarizes the typical properties of commercially available D-glucose-d12 and a commonly used partially deuterated variant, D-glucose-d7.

Property	D-Glucose-d12	D-Glucose-d7
Chemical Formula	$C_6D_{12}O_6$	$C_6H_5D_7O_6$
Molecular Weight	~192.23 g/mol	~187.20 g/mol
Isotopic Purity	Typically ≥ 97 atom % D	Typically ≥ 98 atom % D
Physical Form	White to off-white powder	White to off-white powder
Applications	Internal standard for MS, metabolic tracer studies	Metabolic tracer for de novo lipogenesis

Synthetic Strategies for Deuterated Glucose

The synthesis of fully deuterated glucose (d12) presents a significant chemical challenge due to the need to replace all seven non-labile carbon-bound hydrogens (C-H) and all five labile hydroxyl hydrogens (O-H) with deuterium. The C-H bonds are particularly robust and not amenable to simple exchange reactions.

Hydrogen-Deuterium (H/D) Exchange of Labile Protons

The five hydroxyl protons of glucose are readily exchangeable with deuterium. This is typically achieved by dissolving the glucose in a deuterated solvent such as deuterium oxide (D_2O) or deuterated methanol ($MeOD$), often with acid or base catalysis to facilitate the exchange.

Experimental Protocol: O-H/O-D Exchange

- **Dissolution:** Dissolve α -D-glucose in an excess of deuterium oxide (D_2O , 99.9 atom % D).
- **Equilibration:** Stir the solution at room temperature for several hours to allow for complete exchange of the hydroxyl protons.
- **Lyophilization:** Freeze-dry the solution to remove the D_2O , yielding D-glucose-d5 (hydroxyls deuterated).
- **Repetition (Optional):** For maximum deuteration of the hydroxyl groups, the process can be repeated by re-dissolving the product in fresh D_2O followed by lyophilization.

This process is routine and provides glucose deuterated at the hydroxyl positions. However, it does not address the deuteration of the carbon-bound hydrogens.

Synthesis of Specifically Deuterated Glucose

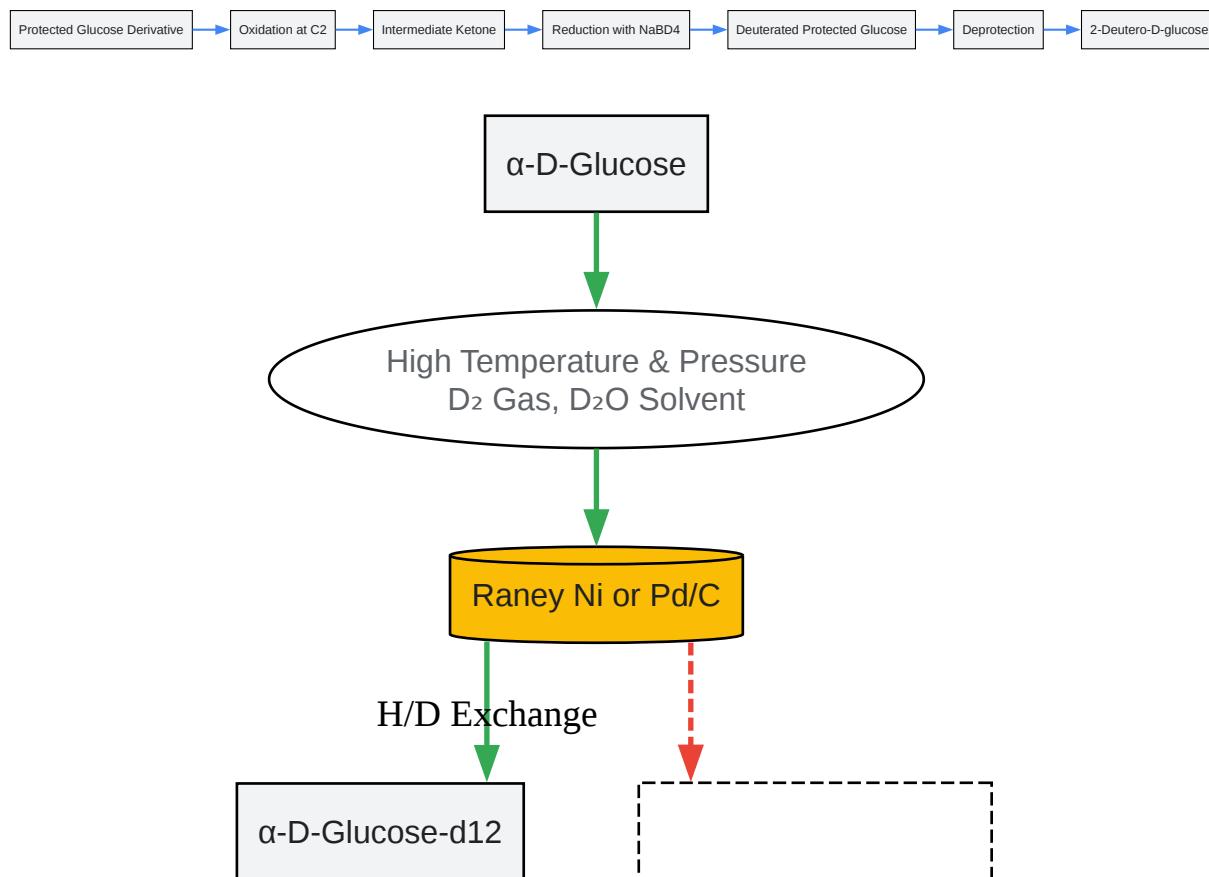
The synthesis of glucose with deuterium at specific carbon positions is well-documented and typically involves multi-step chemical synthesis starting from protected glucose derivatives. These methods provide insight into the chemical manipulations required to introduce deuterium at non-labile positions.

Example: Synthesis of 2-Deutero-D-glucose

One reported method for the synthesis of 2-deutero-D-glucose involves the following key steps:

- Protection: Protection of the hydroxyl groups of a suitable glucose precursor, leaving the C2 hydroxyl free.
- Oxidation: Oxidation of the free hydroxyl group at C2 to a ketone.
- Reduction with Deuteride: Reduction of the ketone back to a hydroxyl group using a deuterium-donating reducing agent, such as sodium borodeuteride (NaBD_4).
- Deprotection: Removal of the protecting groups to yield 2-deutero-D-glucose.

A similar strategy can be employed to introduce deuterium at other specific positions by choosing the appropriate starting material and reaction sequence.



- To cite this document: BenchChem. [Synthesis of α -D-Glucose-d12: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12412515#synthesis-of-alpha-d-glucose-d12\]](https://www.benchchem.com/product/b12412515#synthesis-of-alpha-d-glucose-d12)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com